

Tert-butyl Methanesulfonate: A Technical Guide to Hazards and Toxicity

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Compound of Interest

Compound Name: *Tert-butyl methanesulfonate*

Cat. No.: *B095192*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available hazard and toxicity information for **tert-butyl methanesulfonate**. It is intended for informational purposes for a professional audience and should not be used as a substitute for a comprehensive Safety Data Sheet (SDS) or a formal risk assessment.





Introduction

Tert-butyl methanesulfonate (CAS No. 16427-41-1), also known as tert-butyl mesylate, is an organic chemical intermediate used in various synthetic processes. As an alkylating agent, it is structurally related to compounds known for their potential genotoxic and carcinogenic properties. This guide provides an in-depth overview of the known hazards, available toxicity data, and recommended experimental protocols for the safety assessment of **tert-butyl methanesulfonate** and related alkyl sulfonates. Due to a lack of extensive publicly available toxicological data for **tert-butyl methanesulfonate** specifically, information from structurally related compounds is included to provide a more complete, albeit inferred, hazard profile.

Hazard Identification and Classification

Tert-butyl methanesulfonate is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The available data indicates significant health risks associated with its handling and use.^[1]

Table 1: GHS Classification of **Tert-butyl Methanesulfonate**^[1]

Hazard Class	Category	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral	4	H302: Harmful if swallowed	Warning	 alt text
Skin Corrosion/Irritation	1	H314: Causes severe skin burns and eye damage	Danger	 alt text
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects	Warning	 alt text
Carcinogenicity	2	H351: Suspected of causing cancer	Warning	 alt text

Precautionary Statements: A comprehensive list of precautionary statements, including those for prevention, response, storage, and disposal, can be found in the safety data sheet for this compound. Key preventive measures include obtaining special instructions before use, not handling until all safety precautions have been read and understood, and wearing protective gloves, clothing, eye, and face protection.^[1]

Toxicological Data

Direct quantitative toxicological data for **tert-butyl methanesulfonate** is limited in the public domain. However, data from related alkyl methanesulfonates, such as methyl methanesulfonate (MMS), provide an indication of the potential toxicity.

Table 2: Acute Toxicity Data for a Related Alkyl Methanesulfonate

Compound	Test	Species	Route	Value	Reference
Methyl Methanesulfonate	LD50	Rat (female)	Oral	225 mg/kg	

The GHS classification of **tert-butyl methanesulfonate** as "Acute Toxicity, Oral, Category 4" suggests an LD50 value in the range of 300 to 2000 mg/kg. However, without specific studies on **tert-butyl methanesulfonate**, this remains an estimation.

Genotoxicity

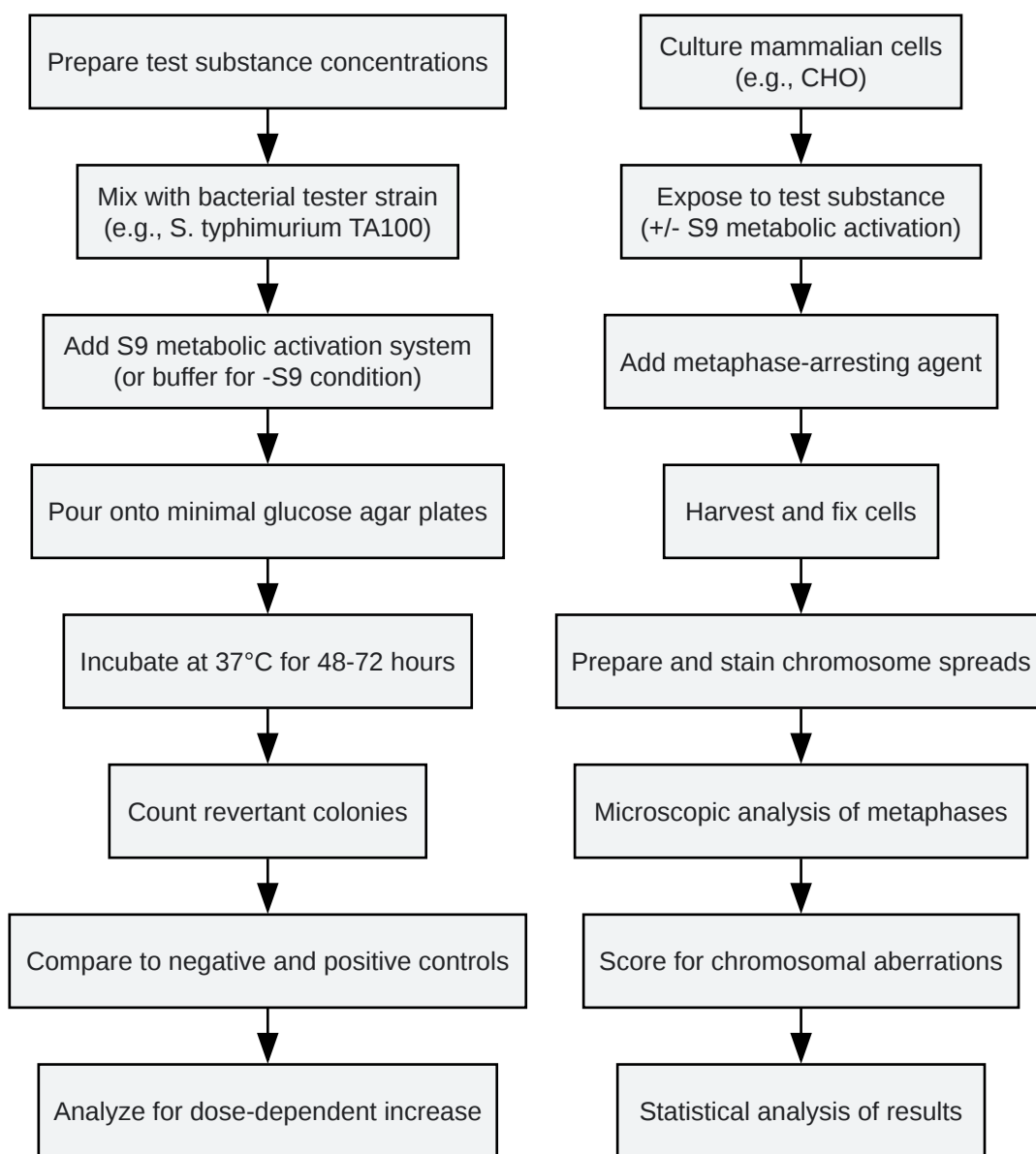
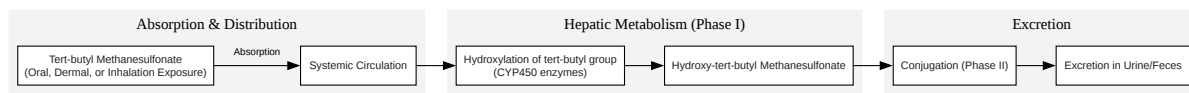
Alkyl methanesulfonates are a class of compounds known for their genotoxic potential, acting as alkylating agents that can modify DNA.^{[2][3][4][5]} **Tert-butyl methanesulfonate** is suspected of causing genetic defects (GHS Category 2).^[1] While specific experimental data for **tert-butyl methanesulfonate** is not readily available, the genotoxicity of related compounds like ethyl methanesulfonate (EMS) is well-documented.^[2]

The genotoxic mechanism of alkyl sulfonates involves the transfer of an alkyl group to nucleophilic sites on DNA bases. This can lead to point mutations, chromosomal damage, and, ultimately, carcinogenicity.^{[2][3]}

Metabolism and Toxicokinetics

Specific metabolism and toxicokinetic studies on **tert-butyl methanesulfonate** have not been identified in the reviewed literature. However, the metabolism of the tert-butyl group in various drug molecules is well-characterized. The tert-butyl moiety is often subject to hydroxylation by cytochrome P450 (CYP) enzymes, followed by further oxidation.

Based on this general understanding, a hypothetical metabolic pathway for **tert-butyl methanesulfonate** can be proposed.



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